

# Application Notes and Protocols: Phoxim as a Soil Insecticide

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## Compound of Interest

Compound Name: *Phoxim*

Cat. No.: *B1677734*

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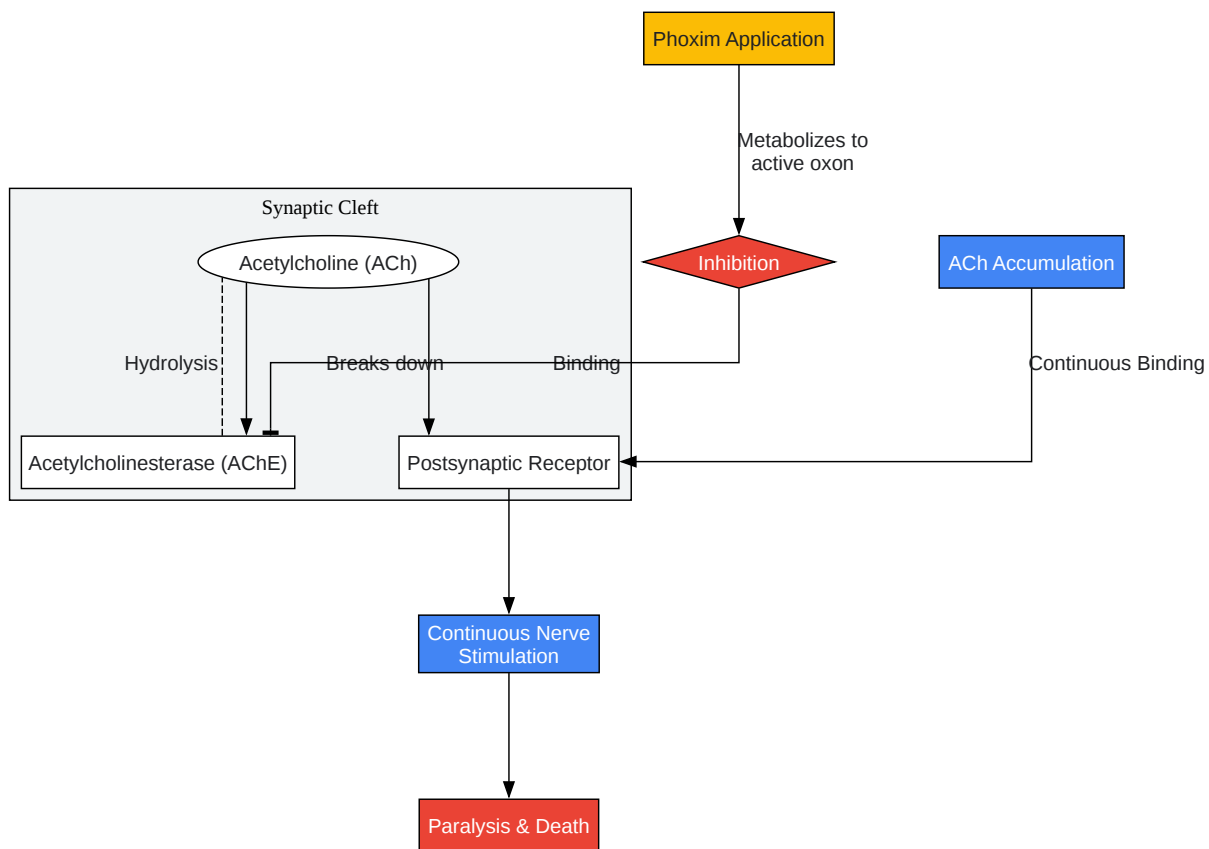
These application notes provide a comprehensive overview of the use of **phoxim** as a soil insecticide for controlling agricultural pests. The document includes detailed protocols for efficacy testing and residue analysis, along with a summary of relevant quantitative data.

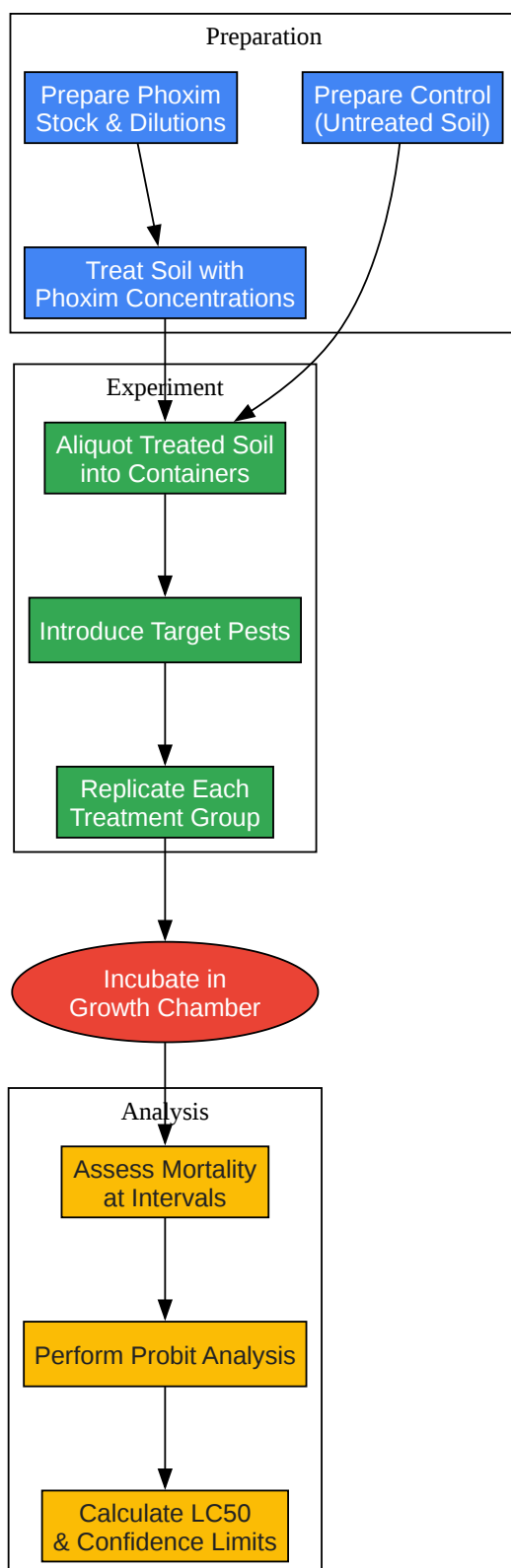
## Introduction and Background

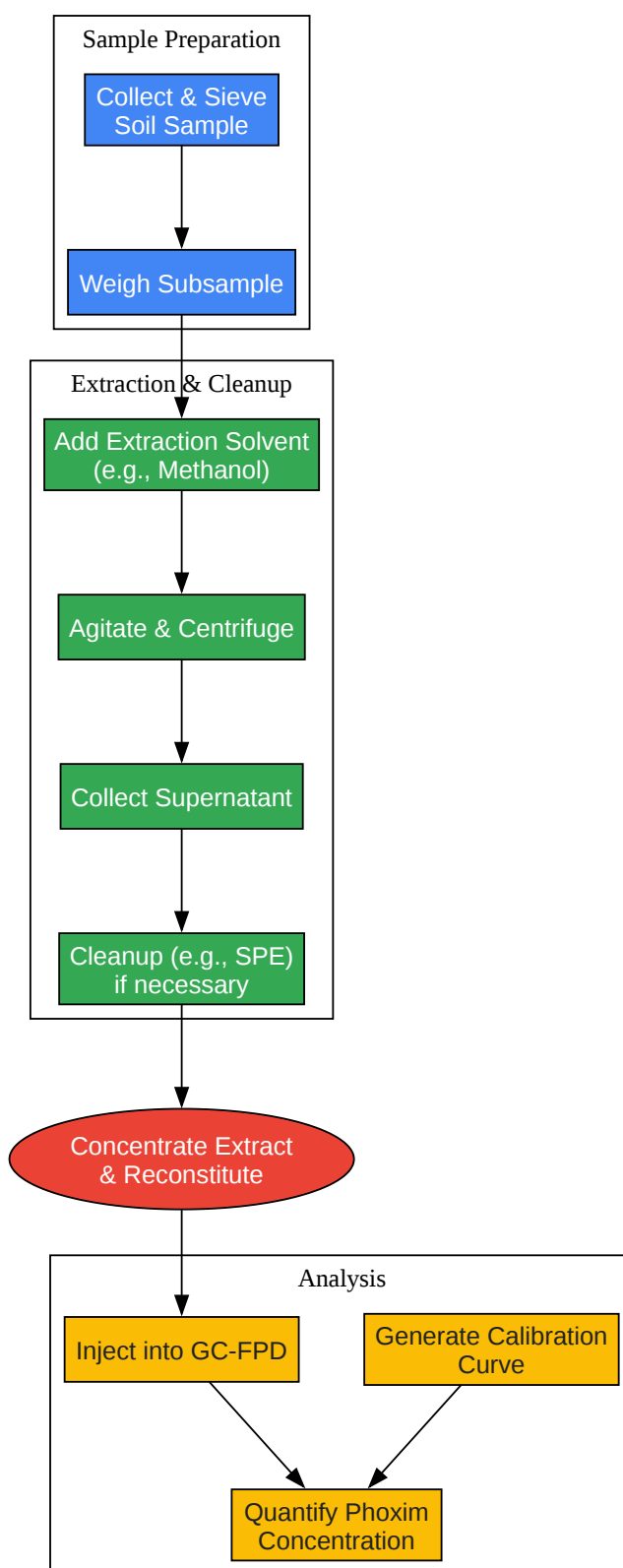
**Phoxim** is a non-systemic organophosphate insecticide that provides broad-spectrum control of various agricultural pests.[1][2][3] It acts as a contact and stomach poison, making it effective against a wide range of chewing and sucking insects.[1][2] **Phoxim** is available in several formulations, including emulsifiable concentrates (EC) and granules (GR), suitable for soil application. When applied to the soil, **phoxim** has a long residual period, making it effective for controlling underground pests for one to two months.

## Mechanism of Action

**Phoxim**'s primary mode of action is the inhibition of the enzyme acetylcholinesterase (AChE) in the nervous system of insects. AChE is responsible for breaking down the neurotransmitter acetylcholine (ACh) in the synaptic cleft. By inhibiting AChE, **phoxim** causes an accumulation of ACh, leading to overstimulation of nerve impulses, paralysis, and ultimately, the death of the insect. The oxo-analogue of **phoxim** (PO-**phoxim**) is a potent metabolite that is 100 to 1000 times more insecticidally active than **phoxim** itself.







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## References

- 1. How Phoxim Delivers Fast and Effective Control of Insect Pests [jindunchemical.com]
- 2. How Phoxim Helps Control Pests Effectively in Agriculture and Livestock [jindunchemical.com]
- 3. Page loading... [wap.guidechem.com]
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